

An In-depth Technical Guide to the Physical Properties of Indium(III) Carbonate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Indium carbonate

Cat. No.: B3054444

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Indium(III) carbonate ($\text{In}_2(\text{CO}_3)_3$) is an inorganic compound that serves as a crucial precursor in the synthesis of various other indium compounds, most notably indium(III) oxide (In_2O_3).^{[1][2]} As a water-insoluble solid, its primary utility lies in its thermal decomposition to produce high-purity indium oxide, a material with significant applications in catalysis, transparent conductive films, and gas sensors.^{[1][2]} This technical guide provides a comprehensive overview of the known physical and chemical properties of indium(III) carbonate, detailed experimental protocols for its synthesis and characterization, and visual representations of key processes relevant to researchers in materials science and drug development.

Physical and Chemical Properties

The fundamental properties of indium(III) carbonate are summarized below. While some physical constants such as melting point and density are not well-documented in the literature, the available computed and experimental data provide a solid foundation for its use in research and development.

Property	Value	Reference
Chemical Formula	$\text{In}_2(\text{CO}_3)_3$	[1]
Molecular Formula	$\text{C}_3\text{In}_2\text{O}_9$	[3]
Molecular Weight	409.67 g/mol	[1][3]
Appearance	Solid	[1]
CAS Number	60459-04-3	[2][3][4]
IUPAC Name	bis(indium(3+));tricarboxate	[3]
Solubility	Insoluble in water	[1]
Thermal Decomposition	Decomposes at 200-300°C to In_2O_3 and CO_2	[2][4]

Experimental Protocols

Detailed methodologies for the synthesis and thermal analysis of indium(III) carbonate are critical for reproducible research. The following sections outline standard laboratory procedures.

Synthesis via Aqueous Precipitation

Indium(III) carbonate is commonly synthesized by the precipitation reaction between a soluble indium salt and a carbonate source in an aqueous solution.

Methodology:

- Preparation of Reactants:
 - Prepare an aqueous solution of a soluble indium(III) salt, such as indium(III) nitrate ($\text{In}(\text{NO}_3)_3$) or indium(III) chloride (InCl_3).
 - Prepare a separate aqueous solution of sodium carbonate (Na_2CO_3), typically around 1.5 M.[4]
- Precipitation:

- Under vigorous stirring, slowly add the sodium carbonate solution to the indium salt solution. It is crucial to maintain a 3:2 molar ratio of carbonate ions to indium(III) ions to ensure stoichiometric conversion.^[4]
- A white precipitate of indium(III) carbonate will form immediately.
- Aging the Precipitate:
 - Heat the resulting suspension to between 60–80°C.^[4]
 - Maintain this temperature for 2–4 hours while continuing to stir. This aging process promotes the growth of larger particles and improves the crystallinity of the final product.^[4]
- Isolation and Purification:
 - Allow the precipitate to settle, then decant the supernatant.
 - Wash the precipitate several times with deionized water to remove any unreacted salts. Centrifugation or filtration can be used to separate the solid.
 - Dry the purified indium(III) carbonate in an oven at a low temperature (e.g., 80-100°C) to avoid premature decomposition.

Fig. 1: Experimental workflow for the synthesis of Indium(III) Carbonate.

Thermal Decomposition Analysis

The thermal stability and decomposition pathway of indium(III) carbonate are typically investigated using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Methodology:

- Sample Preparation: Place a small, accurately weighed amount of dried indium(III) carbonate powder into an alumina or platinum TGA crucible.
- TGA-DSC Measurement:

- Place the crucible in the TGA-DSC instrument.
- Heat the sample from room temperature to approximately 600°C at a controlled heating rate (e.g., 10°C/min) under an inert atmosphere (e.g., nitrogen or argon).
- Data Analysis:
 - The TGA curve will show a significant mass loss in the temperature range of 200°C to 300°C, corresponding to the release of CO₂ and the formation of In₂O₃.^[4]
 - The endothermic peak in the DSC curve, typically observed around 236°C, indicates the energy absorbed during the decomposition reaction.^[4]
 - The final residual mass should correspond to the stoichiometric mass of indium(III) oxide.

The decomposition reaction is as follows: $\text{In}_2(\text{CO}_3)_3(\text{s}) \rightarrow \text{In}_2\text{O}_3(\text{s}) + 3\text{CO}_2(\text{g})$ ^[2]

Fig. 2: Thermal decomposition pathway of Indium(III) Carbonate.

Spectroscopic and Structural Characterization

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a valuable tool for confirming the presence of the carbonate functional group. The FTIR spectrum of indium(III) carbonate is expected to show characteristic absorption bands corresponding to the vibrational modes of the carbonate ion (CO₃²⁻). Key vibrational modes include the asymmetric stretching (ν₃), out-of-plane bending (ν₂), and symmetric stretching (ν₁).^[4] The presence of indium can cause shifts in these bands compared to free carbonate ions.

Crystal Structure

Detailed crystallographic data for indium(III) carbonate is not widely available in the literature. Its insolubility and tendency to form fine precipitates can make growing single crystals for X-ray diffraction challenging. It is presumed to adopt a structure based on the coordination of In³⁺ ions with carbonate groups, but further research is needed to elucidate the precise atomic arrangement.

Relevance and Applications in Research

While direct applications in drug development are not documented, the significance of indium(III) carbonate lies in its role as a high-purity precursor.

- **Catalysis:** Thermal decomposition of indium(III) carbonate is a key method for producing indium(III) oxide (In_2O_3), a highly selective catalyst for the hydrogenation of CO_2 to methanol. [2] Controlling the decomposition process allows for the synthesis of In_2O_3 with specific crystal facets, which is crucial for optimizing catalytic activity.[2]
- **Materials Science:** It serves as a starting material for creating indium oxide nanoparticles and thin films used in transparent conductors and gas sensors.[2]
- **Inorganic Synthesis:** Indium(III) carbonate can be converted to other indium compounds, such as indium salts, by reacting it with dilute acids.[1]

Conclusion

Indium(III) carbonate is a foundational compound in indium chemistry, primarily valued for its utility as a precursor to indium(III) oxide. This guide provides essential data on its physical properties and detailed protocols for its synthesis and thermal analysis, offering a practical resource for researchers. While data on its crystal structure and direct biological interactions remain sparse, its well-defined decomposition pathway makes it an indispensable material for advancements in catalysis and materials science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanelements.com [americanelements.com]
- 2. Buy Indium carbonate | 60459-04-3 [smolecule.com]
- 3. Indium carbonate | $\text{C}_3\text{In}_2\text{O}_9$ | CID 6453985 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Indium carbonate | 60459-04-3 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Indium(III) Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3054444#physical-properties-of-indium-iii-carbonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com